

comparison of different GCaMP variants for neuronal imaging

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Compound of Interest

Compound Name: *Calcium*

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A Comparative Guide to GCaMP Variants for Neuronal Imaging

Genetically encoded **calcium** indicators (GECIs), particularly the GCaMP series, have revolutionized neuroscience by enabling the visualization of neural activity in living organisms. These fluorescent proteins report intracellular **calcium** dynamics, a proxy for neuronal firing, with high spatial and temporal resolution. The continuous development of GCaMP variants has led to a diverse toolkit, each with specific advantages for different experimental needs. This guide provides an objective comparison of popular GCaMP variants, supported by experimental data, to aid researchers in selecting the optimal sensor for their studies.

Performance Comparison of GCaMP Variants

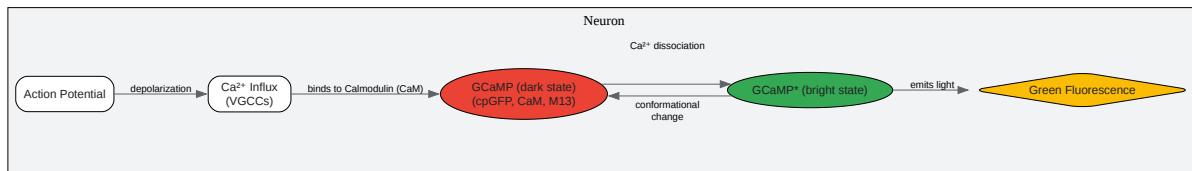
The selection of a GCaMP variant is a critical experimental decision, balancing sensitivity, speed, and brightness. Newer generations, such as the jGCaMP8 series, offer significant improvements in kinetics and sensitivity over their predecessors like GCaMP6.^{[1][2][3]} Below is a summary of key performance metrics for commonly used GCaMP variants.

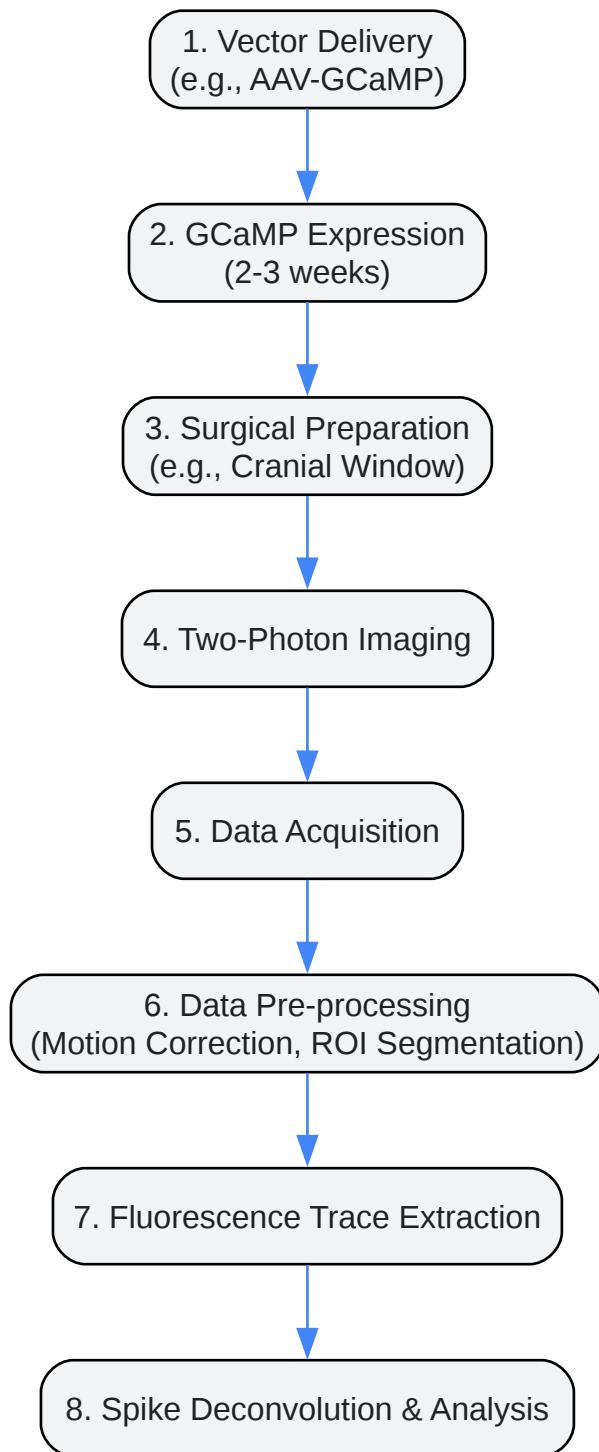
Indicator	Peak $\Delta F/F$ (1 AP)	Half- Time (ms)			SNR (d') (1 AP)	Baseline Brightnes s (Fo)	Photosta bility
		Half-Rise Time (t $^{1/2}$, rise) (ms)	Decay Time (t $^{1/2}$, decay) (ms)	(ms)			
GCaMP6s	~10-fold < jGCaMP8s	~58	~455		Low	Moderate	Moderate
GCaMP6f	~7-fold < GCaMP6s	~26	~140		Lower than 6s	Moderate	Moderate
jGCaMP7f	-	~26	~265		Moderate	Moderate	Moderate
jGCaMP7s (low freq.)	~2.5-5 fold > GCaMP6s	Slower than GCaMP6s	Slower than GCaMP6s		High	High	Moderate
jGCaMP8f	High	~7.0	Fast	High	Lower	Similar to jGCaMP7f	
jGCaMP8 m	Higher than 8f	~2	Medium	Higher than 8f	Lower	Similar to jGCaMP7f	
jGCaMP8s	Highest	~2	Slow	Highest	Lower	Similar to jGCaMP7f	
XCaMP-Gf	Lower than jGCaMP8 variants	Fast	Fast	jGCaMP8 m/s	-	-	

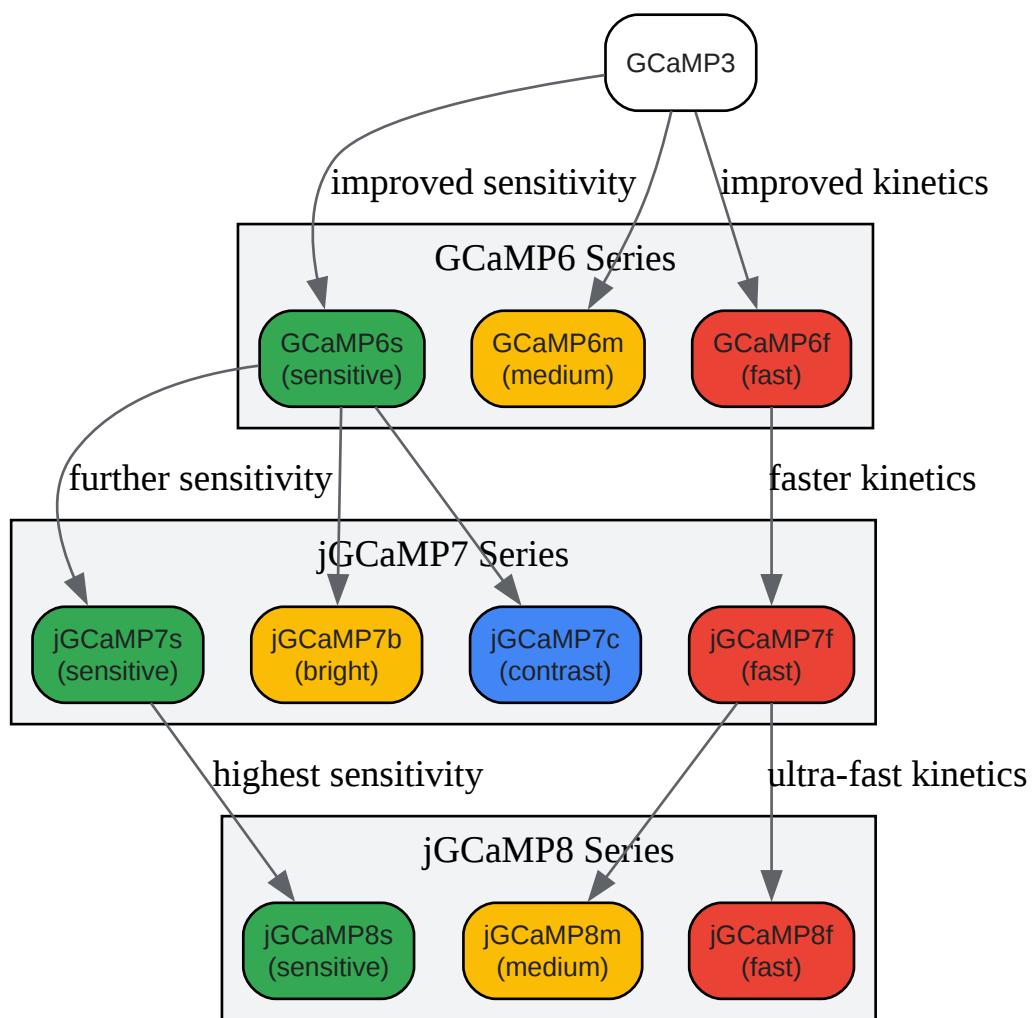
Note: Performance metrics can vary depending on the expression system, cell type, and experimental conditions.^[4] The data presented is a synthesis from multiple studies to provide a general comparison.^{[1][5][6][7][8]} The jGCaMP8 sensors, in particular, exhibit ultra-fast kinetics and high sensitivity, allowing for the tracking of large neuronal populations on timescales relevant to neural computation.^{[1][3][5]}

Signaling Pathway and Experimental Workflow

The functionality of GCaMP indicators is based on a conformational change upon **calcium** binding, which modulates the fluorescence of a circularly permuted green fluorescent protein (cpGFP).







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